

Spiro-NPB HOMO LUMO levels compared to standard HTMs

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Compound Focus: Spiro-NPB

CAS No.: 932739-76-9

Cat. No.: S834289

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Comparison of Spiro-NNPB with Standard HTMs

The table below summarizes the available experimental data for **Spiro-NPB** compared to other common HTMs, focusing on key parameters for OLED performance.

| Material Name | HOMO Level (eV) | LUMO Level (eV) | Triplet Energy (Et, eV) | Glass Transition Temp. (Tg) | Maximum Current Efficiency (cd/A) | External Quantum Efficiency (EQE) |
|---------------|-----------------|-----------------|-------------------------|-----------------------------|-----------------------------------|-----------------------------------|
| Spiro-NPB [1] | -5.32 | N/D | 2.33 | N/D | N/D | N/D |
| NPB [1] | -5.40 | N/D | N/D | 95 °C [2] | N/D | N/D |
| TPD [2] | N/D | N/D | N/D | 65 °C [2] | N/D | N/D |
| TAPC [3] | N/D | N/D | N/D | N/D | 32.53 [3] | 10.6% [3] |
| HTM 1B [1] | -5.54 | N/D | 2.29 | 180 °C | 16.16 | 13.64% |

| Material Name | HOMO Level (eV) | LUMO Level (eV) | Triplet Energy (Et, eV) | Glass Transition Temp. (T _g) | Maximum Current Efficiency (cd/A) | External Quantum Efficiency (EQE) |
|---------------|-----------------|-----------------|-------------------------|--|-----------------------------------|-----------------------------------|
| TPA-2ACR [3] | -5.13 | -1.67 | 3.04 | N/D | 55.74 | 21.59% |

Key:

- **N/D:** No specific data was provided in the search results.
- The device performance data (efficiency) is based on red phosphorescent OLEDs.

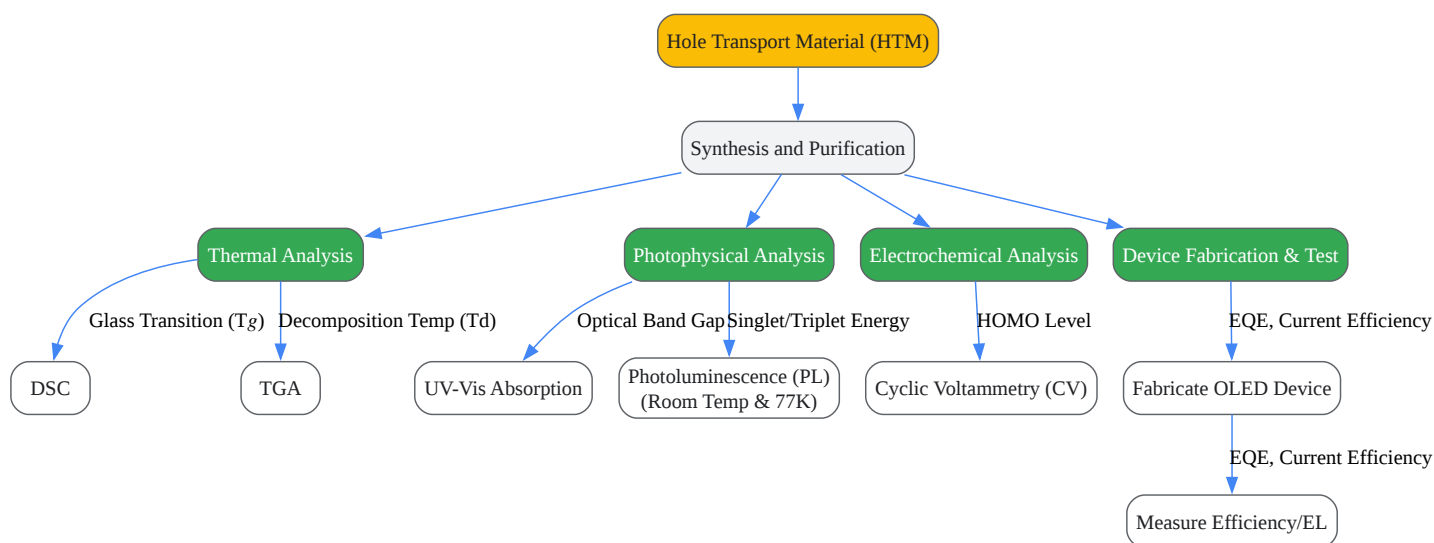
Experimental Protocols for Key Data

The quantitative data in the table above was typically obtained through the following standard experimental methods:

- **HOMO Level Measurement:** The Highest Occupied Molecular Orbital (HOMO) energy levels were determined experimentally using **Cyclic Voltammetry (CV)**. In this method, the HOMO level is calculated from the onset of oxidation potential using a standard formula, often referenced against ferrocene/ferrocenium (Fc/Fc⁺) as an internal standard [1] [3].
- **Triplet Energy Measurement:** The triplet energy (Et) was obtained from the **photoluminescence (PL) spectra recorded at low temperature (77 K)**. The onset wavelength of this phosphorescence spectrum is used to calculate the triplet energy level [1].
- **Thermal Properties:** The glass transition temperature (T_g) was measured using **Differential Scanning Calorimetry (DSC)**, while the decomposition temperature was determined by **Thermogravimetric Analysis (TGA)**, both performed under a nitrogen atmosphere [2] [1].
- **Device Efficiency:** The current efficiency and External Quantum Efficiency (EQE) are measured by fabricating and characterizing complete OLED devices, typically with a structure that includes the HTL, an emission layer, and an electron transport layer sandwiched between electrodes [1] [3].

Workflow for Characterizing HTM Properties

The diagram below outlines the general workflow for obtaining the key properties of a hole transport material, as described in the research.



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References

1. Spirobifluorene Core-Based Novel Hole Transporting ... [mdpi.com]
2. Thermally stable efficient hole transporting materials based ... [sciencedirect.com]
3. Acridine Based Small Molecular Hole Transport Type ... [pmc.ncbi.nlm.nih.gov]

To cite this document: Smolecule. [Spiro-NPB HOMO LUMO levels compared to standard HTMs]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b834289#spiro-npb-homo-lumo-levels-compared-to-standard-htms>]

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